Application Note: 2-Methoxy-4,5-dimethylaniline as a Strategic Pharmaceutical Intermediate

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Compound of Interest

Compound Name:	*2-Methoxy-4,5-dimethylaniline*
CAS No.:	*18087-12-2*
Cat. No.:	*B098992*

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Abstract

2-Methoxy-4,5-dimethylaniline (CAS 18087-12-2) is an electron-rich aniline derivative serving as a critical building block in medicinal chemistry.[1][2] Its specific substitution pattern—combining a methoxy group (H-bond acceptor) with two methyl groups (lipophilic bulk)—makes it an ideal scaffold for optimizing the pharmacokinetics of piperazine-based antihistamines and tyrosine kinase inhibitors (TKIs).[1][2] This guide provides a validated protocol for its synthesis from 3,4-dimethylanisole, followed by its application in synthesizing piperazine carbamates, a class of compounds with significant antihistaminic and anxiolytic potential.

Chemical Profile & Safety

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Property	Specification
IUPAC Name	2-Methoxy-4,5-dimethylbenzenamine
Common Name	4,5-Dimethyl-o-anisidine
CAS Number	18087-12-2 (Free Base); 857974-06-2 (HCl Salt)
Molecular Formula	$C_9H_{13}NO$
Molecular Weight	151.21 g/mol
Appearance	Off-white to pale brown crystalline solid
Solubility	Soluble in DCM, EtOAc, MeOH; slightly soluble in water
Hazards	Toxic. Potential Methemoglobinemia inducer.[1][2][3][4] Handle in a fume hood.

Synthesis of the Intermediate (Protocol A)

Objective: Prepare high-purity **2-Methoxy-4,5-dimethylaniline** from commercially available 3,4-dimethylanisole via regioselective nitration and subsequent reduction.

Reaction Scheme

The synthesis proceeds in two steps:

- Nitration: 3,4-Dimethylanisole

  4,5-Dimethyl-2-nitroanisole.[1][2]

- Reduction: 4,5-Dimethyl-2-nitroanisole

  2-Methoxy-4,5-dimethylaniline.[1][2]

Step 1: Regioselective Nitration[1]

- Reagents: 3,4-Dimethylanisole (1.0 equiv), HNO_3 (65%, 1.1 equiv), Acetic Anhydride (solvent/catalyst).[1]

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- Procedure:
  - Dissolve 3,4-dimethylanisole in acetic anhydride at 0°C.
  - Add HNO_3 dropwise, maintaining internal temperature <10°C to favor ortho substitution relative to the methoxy group.
  - Stir for 2 hours at 0-5°C. Monitor by TLC (Hexane:EtOAc 8:2).
  - Quench: Pour mixture onto crushed ice. The nitro compound precipitates as a yellow solid.
  - Isolation: Filter, wash with cold water, and recrystallize from Ethanol.
  - Yield Target: >85%.

Step 2: Chemoselective Reduction[2]

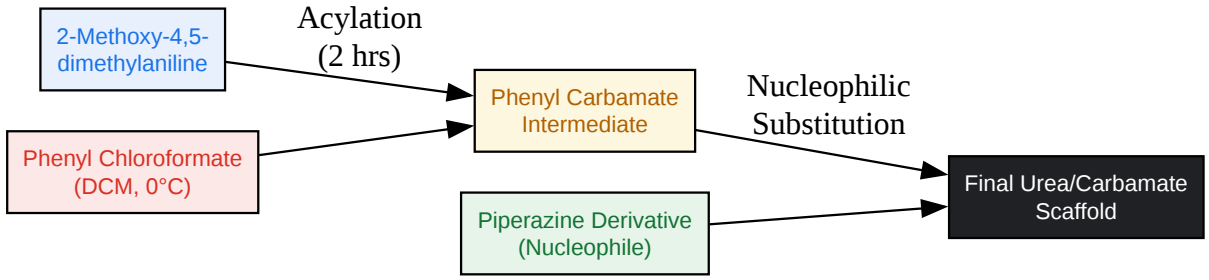
- Reagents: Nitro-intermediate (from Step 1), Iron Powder (3.0 equiv), NH_4Cl (0.5 equiv), EtOH/H_2O (4:1).[1][2]
- Procedure:
  - Suspend the nitro compound in EtOH/H_2O.
  - Add NH_4Cl and heat to reflux (80°C).
  - Add Iron powder portion-wise over 30 minutes.
  - Reflux for 3 hours. The yellow suspension will turn dark/black (iron oxides).[1][2]
  - Workup: Filter hot through Celite to remove iron residues.
  - Concentrate filtrate to remove EtOH. Extract aqueous residue with DCM (3x).[1][2][5]
  - Dry over Na_2SO_4 and evaporate to yield the crude aniline.
  - Purification: Recrystallize from Hexane/EtOAc or distill under reduced pressure if liquid.

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Downstream Application: Synthesis of Piperazine Carbamates (Protocol B)

Context: This protocol is adapted from US Patent 6028195A, describing the use of **2-Methoxy-4,5-dimethylaniline** to generate reactive carbamate intermediates for piperazine-based drugs (antihistamines/antidepressants).[1][2]

Experimental Workflow



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Figure 1: Synthetic workflow for converting the aniline intermediate into a pharmaceutical scaffold.

Step-by-Step Protocol

- Preparation: Charge a 250 mL 3-neck flask with **2-Methoxy-4,5-dimethylaniline** (4.50 g, 30 mmol) and anhydrous Dichloromethane (DCM) (100 mL).
- Activation: Cool the solution to 0°C under Nitrogen atmosphere.
- Addition: Add Phenyl Chloroformate (4.80 g, 30.7 mmol) dropwise over 15 minutes.
  - Mechanism:[1][2][3][4] The aniline nitrogen attacks the carbonyl of the chloroformate, displacing chloride.
- Reaction: Stir the solution for 2 hours at 0°C

  Room Temperature.

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- Monitoring: TLC should show consumption of the aniline starting material.

- Quench & Isolation:
  - Add water (150 mL) to quench the reaction.[1][2]
  - Separate the organic layer.[5][6]
  - Extract the aqueous layer with DCM (2 x 50 mL).[1][2]
  - Combine organics, dry over $MgSO_4$, and concentrate in vacuo.
- Purification: Purify the residue via silica gel column chromatography (Eluent: Hexane:EtOAc gradient) to obtain the Phenyl (2-methoxy-4,5-dimethylphenyl)carbamate.
- Coupling (Optional Step): React this isolated carbamate with a secondary amine (e.g., N-methylpiperazine) in DMF at 80°C to generate the final urea derivative.

Quality Control & Analytical Standards

To ensure the material meets pharmaceutical grade ("Pharma Grade") standards, the following analytical thresholds must be met.

Test	Method	Acceptance Criteria
Purity	HPLC (C18 column, ACN/H_2O gradient)	≥ 98.5% (Area %)
Identification	^{1}H-NMR ($CDCl_3$)	Conforms to structure (See below)
Water Content	Karl Fischer Titration	≤ 0.5% w/w
Residual Solvents	GC-Headspace	Meets ICH Q3C limits
Iron Content	ICP-MS	≤ 10 ppm (Crucial if Fe reduction used)

^{1}H-NMR Reference Data (400 MHz, $CDCl_3$):

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- 2.15 (s, 3H, Ar-CH_3), 2.20 (s, 3H, Ar-CH_3)[1]
- 3.80 (s, 3H, O-CH_3)[1]
- 3.5-4.0 (br s, 2H, NH_2 - exchangeable)[1][2]
- 6.45 (s, 1H, Ar-H, C3), 6.55 (s, 1H, Ar-H, C6)[1]
- Note: Chemical shifts may vary slightly based on concentration.[1][2]

References

- US Patent 6028195A.Piperazine derivatives and process for the preparation thereof.[2] (2000).[1][2] Describes the specific reaction of **2-methoxy-4,5-dimethylaniline** with phenyl chloroformate.
- PubChem Compound Summary.**2-Methoxy-4,5-dimethylaniline** (CID 19357140).[1][2] National Center for Biotechnology Information.
- GuideChem.Chemical Profile for CAS 18087-12-2.[1][2][1][2]
- Org. Synth. Coll. Vol. 3, 661.General methods for reduction of nitroanisoles to anisidines. (Classical reference for Protocol A).[1][2]

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